

Operational Guide: Safe Disposal and Waste Management of Dimethoxypillar[5]arene

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Compound of Interest

Compound Name: Dimethoxypillar[5]arene

CAS No.: 1188423-16-6

Cat. No.: B1463440

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Executive Summary & Scientific Context

Dimethoxypillar[5]arene (DMP5) is a functionalized pillararene macrocycle widely utilized in host-guest chemistry for its electron-rich cavity and rigid pentagonal symmetry.^[1] While often treated as a benign supramolecular scaffold, its disposal requires strict adherence to chemical hygiene protocols to prevent environmental accumulation and ensure regulatory compliance (RCRA/EPA).^[1]

Core Directive: Treat all DMP5 waste as Hazardous Chemical Waste. Do not dispose of via sanitary sewer or general trash.^[1] The disposal pathway is strictly dictated by the physical state (solid vs. solution) and the solvent matrix employed.

Hazard Identification & Physicochemical Profile

Before initiating disposal, the waste generator must characterize the material. DMP5 is generally classified as an irritant, but as a research chemical, it must be handled with the precautionary principle, assuming potential toxicity where data is incomplete.^[1]

Table 1: Physicochemical & Hazard Profile

Property	Specification	Operational Implication
CAS Number	1188423-16-6	Use for waste manifesting.[1] [2]
Physical State	Solid (Powder/Crystalline)	Dust explosion risk if finely dispersed; requires anti-static precautions.[1][2]
Solubility	Soluble in DCM, CHCl ₃ , DMSO	Dictates "Liquid Waste" stream segregation (Halogenated vs. Non-Halogenated).[1][2]
GHS Classification	Warning Skin Irrit. 2 (H315) Eye Irrit. 2 (H319)	PPE (Nitrile gloves, safety glasses) is mandatory during waste transfer.[1][2]
Reactivity	Stable; Electron-rich	Incompatible with strong oxidizing agents (e.g., concentrated HNO ₃ , peroxides).[1][2]

Disposal Workflows

Protocol A: Solid Waste (Pure Substance)

Applicable to: Expired reagent, spilled powder, or synthesized bulk material.[1]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar with a screw-top lid.[1]
- Transfer: Transfer the solid using a chemically resistant spatula. Avoid generating dust.[1]
- Labeling: Attach a hazardous waste tag.
 - Chemical Name: 1,4-Dimethoxy-pillar[5]arene.[1][3]
 - Hazard Checkbox: Irritant Toxic (Precautionary).

- Segregation: Place in the "Solid Organic Waste" bin. Do not mix with oxidizers or sharps.[1]

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Applicable to: Reaction mixtures, NMR samples, and filtrates.[1]

The solvent matrix determines the disposal stream. DMP5 is frequently dissolved in halogenated solvents (Dichloromethane, Chloroform) for synthesis and NMR studies.[1]

Solvent System	Waste Stream Classification	Waste Code (US EPA/RCRA Context)
DCM, Chloroform, DCE	Halogenated Organic Waste	F001 / F002
Acetone, Methanol, DMSO	Non-Halogenated Organic Waste	F003 / F005
Water/Buffer	Aqueous Chemical Waste	N/A (Do not drain dispose)

Operational Step:

- Check the pH of the solution. If neutral (pH 5-9), proceed to solvent segregation.[1]
- Pour into the appropriate carboy (Halogenated vs. Non-Halogenated).
- Critical Caution: Ensure the waste container does not contain strong acids (Nitric/Sulfuric) if the DMP5 solution contains organic solvents, to prevent exothermic runaway.

Protocol C: Contaminated Debris & Sharps

Applicable to: Syringes, needles, contaminated gloves, and weighing boats.[1]

- Sharps (Needles/Glass): Place directly into a rigid, puncture-resistant "Biohazard/Sharps" container labeled for chemical contamination.[1]
- Soft Debris (Gloves/Paper): Place in a clear hazardous waste bag (often yellow or red depending on facility) inside a secondary container.[1] Label as "Debris contaminated with **Dimethoxypillar[5]arene**." [1]

Decontamination & Cleaning Verification[2][5]

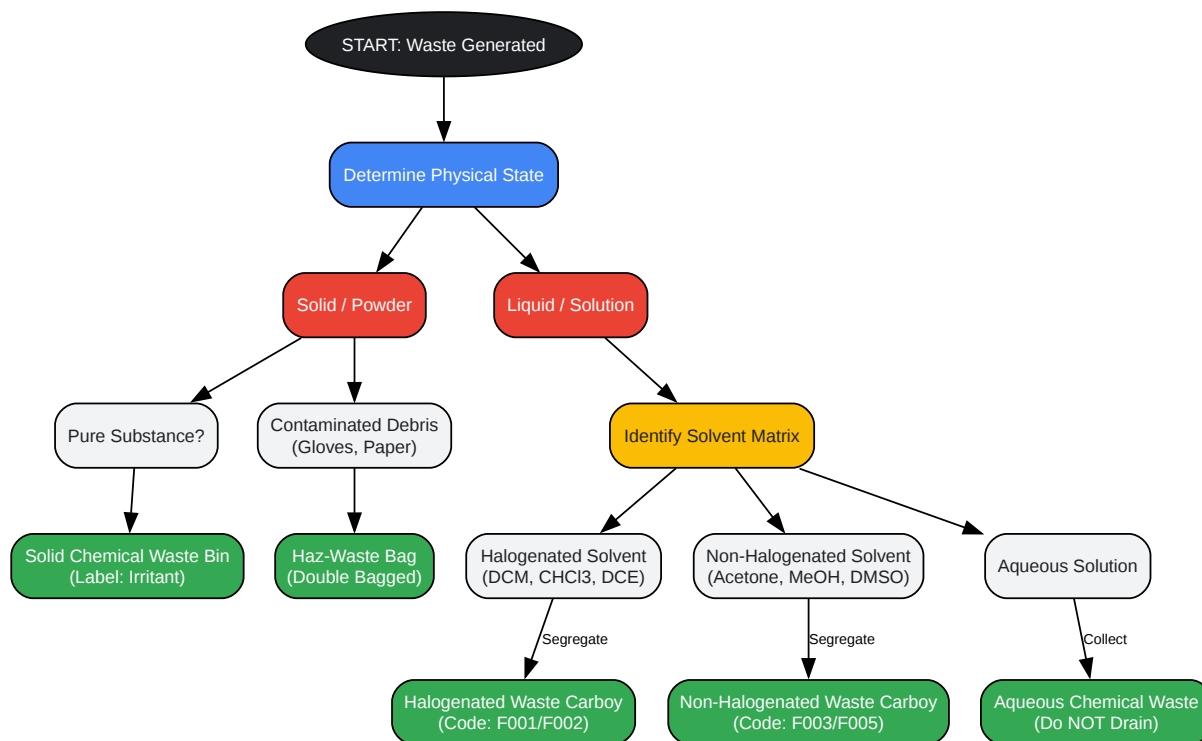
Glassware used with DMP5 (flasks, NMR tubes) must be decontaminated before reuse or general washing.[1] Because DMP5 has low water solubility, standard soap and water are ineffective as a primary wash.[1]

Triple Rinse Procedure:

- Rinse 1 (Solubilization): Rinse with a minimal volume of Dichloromethane (DCM) or Acetone. [1] Collect this rinse in the Halogenated Waste container.
- Rinse 2 (Intermediate): Rinse with Acetone or Ethanol.[1] Collect in Non-Halogenated Waste.
- Rinse 3 (Aqueous): Rinse with water.[1] This rinsate can generally go down the drain only if no organic solvent remains, but best practice dictates collecting the first aqueous rinse as waste.
- Final Wash: Proceed to detergent wash.[1]

Decision Logic Visualization

The following diagram illustrates the decision matrix for disposing of **Dimethoxypillar[5]arene** and its byproducts.



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Figure 1: Decision tree for the segregation and disposal of **Dimethoxypillar[5]arene** waste streams.

Regulatory & Compliance Notes

- US EPA (RCRA): While **Dimethoxypillar[5]arene** is not explicitly listed on the P-list or U-list, the mixture rule applies.[1] If the macrocycle is dissolved in a listed solvent (e.g., Methylene Chloride - U080/F002), the entire mixture bears that hazardous waste code [1].[1]
- Safety Data Sheet (SDS) Access: Always maintain a current SDS for **Dimethoxypillar[5]arene** in the lab. In the absence of a specific SDS for the derivative, refer

to the SDS for the parent compound (Pillar[5]arene) or precursors (1,4-Dimethoxybenzene) for conservative toxicity estimates [2].[1]

References

- US Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[1] RCRA Orientation Manual.[1] Available at: [\[Link\]](#)
- PubChem.Dimethoxypillar[5]arene Compound Summary (CID 50940580).[1] National Center for Biotechnology Information.[1] Available at: [\[Link\]](#)[1]

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Sources

- 1. Dimethoxypillar(5)arene | C45H50O10 | CID 50940580 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [\[essr.umd.edu\]](https://essr.umd.edu)
- 3. 1,4-Dimethoxypillar[5]arene | C43H46O10 | CID 71619125 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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